Essential Guide to the Proper Disposal of SB-612111 Hydrochloride

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Compound of Interest	
Compound Name:	*SB-612111 hydrochloride*
CAS No.:	*371980-98-2*
Cat. No.:	*B1663074*

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This guide provides crucial safety and logistical information for the proper disposal of **SB-612111 hydrochloride**, a potent and selective NOP receptor antagonist. The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound, thereby minimizing environmental impact and maintaining a safe laboratory environment.

Disclaimer: A specific Safety Data Sheet (SDS) with comprehensive hazard classifications for **SB-612111 hydrochloride** is not publicly available. Therefore, the following procedures are based on general best practices for the disposal of potent, biologically active research chemicals. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Physicochemical and Technical Data

For ease of reference, the key quantitative data for **SB-612111 hydrochloride** are summarized in the table below.

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Property	Value	Source
Molecular Weight	454.86 g/mol	[1]
Chemical Formula	$C_{24}H_{29}Cl_2NO \cdot HCl$	[1]
Appearance	Solid	[2]
Purity	≥97%	[1]
Solubility	Soluble to 100 mM in DMSO and 50 mM in ethanol.	
Storage	Store at -20°C.	[1]

Experimental Protocols: Disposal Procedures

The proper disposal of **SB-612111 hydrochloride** should be managed as a hazardous waste stream unless officially determined otherwise. The following step-by-step protocol ensures a safe and compliant disposal process.

Step 1: Personal Protective Equipment (PPE)

Before handling **SB-612111 hydrochloride** for disposal, ensure you are wearing the appropriate PPE to prevent skin and eye contact, and inhalation.

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of aerosolization or if handling large quantities, a properly fitted respirator may be necessary. All handling of the solid compound should be done in a chemical fume hood.

Step 2: Waste Segregation and Collection

Proper segregation is critical to prevent accidental chemical reactions and to ensure compliant disposal.

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- Designate a Waste Stream: Establish a dedicated hazardous waste stream for **SB-612111 hydrochloride** and any materials contaminated with it.
- Collect Waste: This waste stream should include:
  - Expired or unused solid **SB-612111 hydrochloride**.
  - Solutions containing **SB-612111 hydrochloride**.
  - Contaminated labware, such as pipette tips, vials, and flasks.
  - Contaminated PPE, including gloves and disposable lab coats.

Step 3: Waste Containerization and Labeling

- Select an Appropriate Container: Use a chemically compatible, leak-proof container with a secure lid for collecting the waste.
- Label the Container: The container must be clearly labeled with:
  - The words "Hazardous Waste".
  - The full chemical name: "**SB-612111 hydrochloride**".
  - The approximate concentration and quantity of the waste.
  - The date the waste was first added to the container.
  - Any associated hazard warnings (e.g., "Potent Compound," "Handle with Caution").

Step 4: Storage of Waste

Store the hazardous waste container in a designated, secure area that is away from general laboratory traffic. The storage area should be well-ventilated and have secondary containment to prevent the spread of material in case of a spill.

Step 5: Final Disposal

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- Contact EHS: When the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department.
- Arrange for Pickup: Schedule a pickup of the hazardous waste. Do not attempt to dispose of **SB-612111 hydrochloride** down the drain or in the regular trash.
- Documentation: Complete any necessary waste disposal forms or manifests as required by your institution and regulatory agencies.

Visualizing the Disposal Workflow

The following diagrams illustrate the logical relationships and workflow for the proper disposal of **SB-612111 hydrochloride**.

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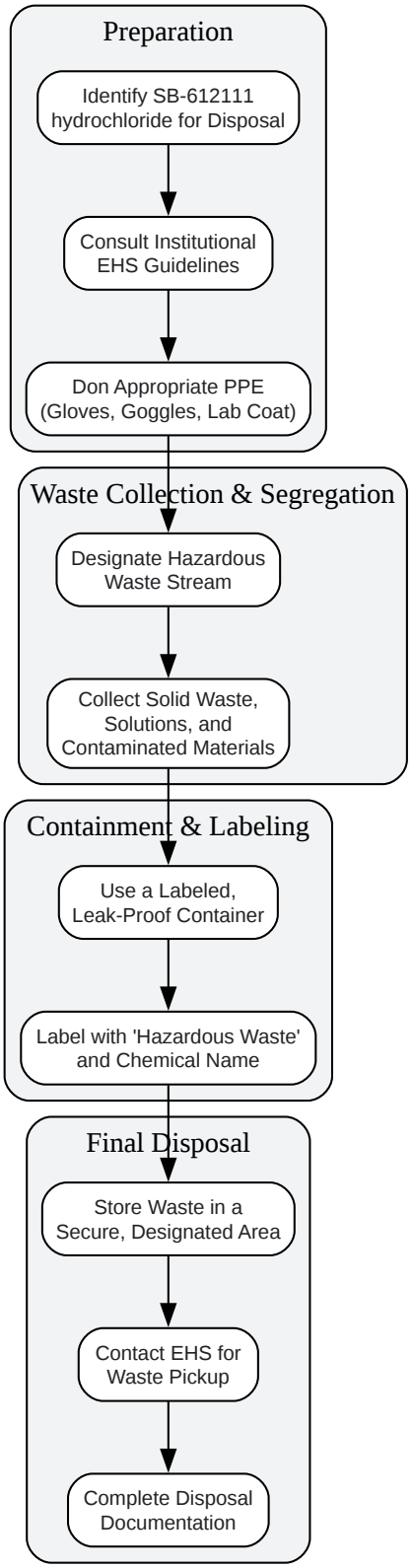

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Caption: Workflow for the disposal of **SB-612111 hydrochloride**.

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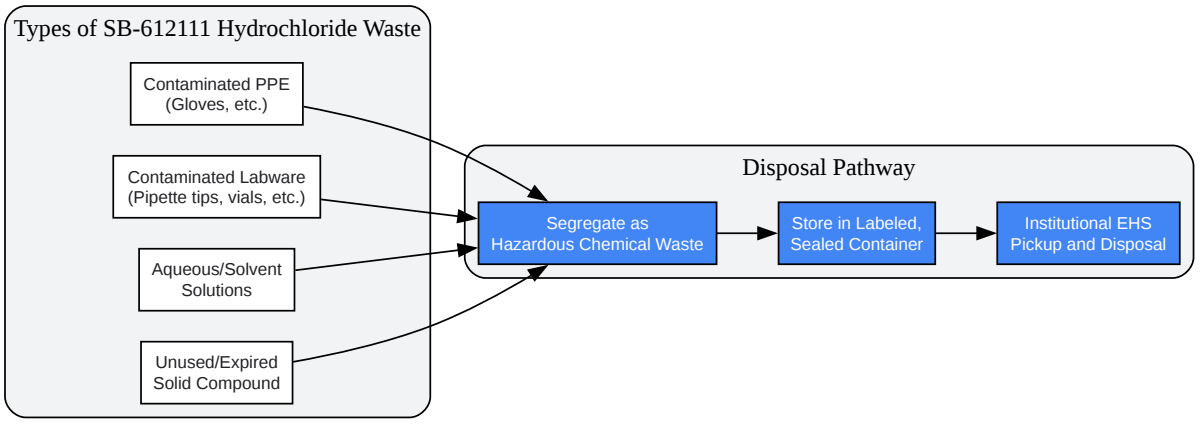

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Caption: Logical relationship of waste types to disposal pathway.

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References

- 1. SB 612111 hydrochloride | NOP Receptors | Tocris Bioscience [tocris.com]
- 2. SB-612111 hydrochloride | NOP receptor antagonist | Probechem Biochemicals [probechem.com]
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